

Application Note: Scalable Synthesis of Suvorexant Key Intermediates

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Compound of Interest

Compound Name: 1-(4-Methoxybenzyl)-5-methyl-1,4-diazepane

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Abstract

Suvorexant (MK-4305) is a first-in-class dual orexin receptor antagonist (DORA) utilized for the treatment of insomnia. Its structural complexity—characterized by a chiral 1,4-diazepane core, a benzoxazole moiety, and a 1,2,3-triazole-functionalized benzamide—presents significant challenges for scale-up. This guide details a robust, scalable synthetic strategy derived from industrial process chemistry (Merck & Co. and generic optimizations). It prioritizes the Classical Resolution route for the diazepane core due to its operational robustness and material availability, while highlighting Asymmetric Reductive Amination as a process intensification strategy.

Retrosynthetic Analysis & Strategy

The scalable synthesis of Suvorexant relies on a convergent strategy, assembling three distinct modules: the Chiral Diazepane Core, the Benzoxazole Linker, and the Triazole Acid Tail.

Strategic Disconnections

- **Amide Bond Formation:** The final assembly couples the secondary amine of the diazepane-benzoxazole fragment with the triazole-benzoic acid.
- **Nucleophilic Aromatic Substitution (S_NAr):** The benzoxazole ring is introduced via displacement of a chloride leaving group by the diazepane nitrogen.
- **Chiral Resolution vs. Asymmetric Synthesis:** The (R)-methyl stereocenter on the diazepane ring is the critical quality attribute. While early routes used chiral HPLC, the scalable process employs Classical Resolution with Dibenzoyl-D-tartaric acid (DBTA) or Ru-catalyzed Asymmetric Reductive Amination.

Figure 1: Retrosynthetic fragmentation of Suvorexant into three scalable modules.

Module A: Synthesis of the Chiral Diazepane Core[1]

The 7-membered diazepane ring is the most challenging motif. The scalable protocol below utilizes a Classical Resolution approach, which is robust and avoids the need for proprietary heavy-metal catalysts found in second-generation routes.

Protocol A1: Racemic Diazepane Assembly

Objective: Synthesis of rac-1-benzyl-5-methyl-1,4-diazepane.[1]

- **Michael Addition:**
 - Reagents: N-Boc-ethylenediamine (1.0 eq), Methyl Vinyl Ketone (MVK, 1.1 eq).
 - Conditions: Ethanol, 0°C to RT, 4 hours.
 - Mechanism: The primary amine attacks the conjugated alkene of MVK.
 - Note: MVK is toxic; handle in a fume hood.
- **Reductive Cyclization:**
 - Deprotection: Treat the Michael adduct with HCl/MeOH to remove the Boc group.

- Cyclization: Neutralize with NaOH to free the amine, allowing intramolecular imine formation.
- Reduction: Add NaBH(OAc)₃ (1.5 eq) or perform catalytic hydrogenation (H₂, Pd/C) to reduce the imine to the diazepane.
- Protection: Benzylate the secondary amine (Benzyl chloride, K₂CO₃) to facilitate handling and resolution.

Protocol A2: Classical Resolution (The Scalable Step)

Objective: Isolation of the (R)-enantiomer using Dibenzoyl-D-tartaric acid (DBTA).

Rationale: DBTA forms a crystalline diastereomeric salt preferentially with the (R)-diazepane, allowing filtration-based separation.

Step-by-Step Methodology:

- Salt Formation:
 - Dissolve rac-1-benzyl-5-methyl-1,4-diazepane (100 g) in MeOH/THF (1:1 v/v, 500 mL) at 25°C.
 - Prepare a solution of Dibenzoyl-D-tartaric acid (DBTA) (1.0 eq) in MeOH/THF (1:1, 300 mL).
 - Add the DBTA solution slowly over 2 hours.
- Crystallization:
 - Stir the mixture at 25°C for 3–5 hours. A white precipitate (the (R)-amine·DBTA salt) will form.
 - Critical Control Point: If the precipitate is amorphous, heat to 60°C to dissolve and cool slowly (5°C/hour) to induce crystallinity.
- Isolation & Liberation:

- Filter the solid and wash with cold MeOH/THF.
- Recrystallization: Reslurry in refluxing MeOH to upgrade chiral purity (Target: >99% ee).
- Free Basing: Suspend the salt in DCM and treat with aqueous NaOH (1M). Separate the organic layer containing the pure (R)-diazepane.

Yield: ~35-40% (theoretical max 50% for resolution). Purity: >99% ee.



Process Intensification Insight: For advanced manufacturing, the Ruthenium-catalyzed Asymmetric Reductive Amination (Strotman et al., Merck) allows direct synthesis of the (R)-diazepane from the linear ketone precursor without resolution.

- Catalyst: $\text{RuCl}(\text{p-cymene})[(S,S)\text{-Ts-DPEN}]$
- Yield: 97% | ee: 94.5%
- Reference: [Strotman et al., J. Am. Chem. Soc. 2011]

Module B: Benzoxazole Coupling (S_NAr)

This step links the chiral core to the heteroaromatic anchor.

Protocol B: Nucleophilic Aromatic Substitution

Reagents: (R)-5-methyl-1,4-diazepane (deprotected from Module A), 2,5-dichlorobenzoxazole.

- Deprotection (if Benzyl protected):
 - Hydrogenate (R)-1-benzyl-5-methyl-1,4-diazepane using 10% Pd/C (5 wt%) in MeOH at 40 psi H₂ and 40°C.
 - Filter catalyst and concentrate to oil.[\[2\]](#)

- Coupling:
 - Solvent: DMSO or NMP (Polar aprotic solvents accelerate S_NAr).
 - Base: K₂CO₃ (2.0 eq).
 - Stoichiometry: 1.0 eq Diazepane : 1.1 eq 2,5-dichlorobenzoxazole.
 - Temperature: 80°C for 6 hours.
- Workup:
 - Quench with water.^[3] The product precipitates as a solid due to high lipophilicity.
 - Filter and wash with water/isopropanol.

Key Impurity Control:

- Regioisomer: Attack at the C-5 position of benzoxazole is negligible due to the leaving group difference (Cl at C-2 is activated by the oxazole ring).
- Bis-alkylation: Use excess benzoxazole to prevent the diazepane from reacting twice (though sterics make this difficult).

Module C: Triazole Acid Synthesis & Final Assembly

The unique 1,2,3-triazole moiety is installed via a copper-catalyzed coupling.

Protocol C1: Copper-Catalyzed Triazole Coupling

Objective: Synthesis of 5-methyl-2-(2H-1,2,3-triazol-2-yl)benzoic acid.

Mechanism: Ullmann-type C-N coupling. The 2H-isomer is thermodynamically favored but kinetic control is required.

- Reaction Setup:
 - Substrate: 2-iodo-5-methylbenzoic acid (1.0 eq).

- Nucleophile: 1,2,3-Triazole (1.5 eq).
- Catalyst System: CuI (0.05 eq) / trans-N,N'-dimethyl-1,2-cyclohexanediamine (0.1 eq).
- Base: Cs₂CO₃ or K₂CO₃ (2.0 eq).
- Solvent: DMF.
- Execution:
 - Heat to 100°C for 12 hours.
 - Safety Note: Triazoles can be energetic; ensure temperature control.
- Purification:
 - Acidify aqueous workup to pH 3 to precipitate the benzoic acid.
 - Regioisomer Removal: The 1H-triazole isomer is a common byproduct. Recrystallize from Ethanol/Water to isolate the pure 2H-isomer.

Protocol C2: Final Amide Coupling

Objective: Suvorexant API Formation.

- Activation:
 - Convert the Triazole Acid to its acid chloride using Oxalyl Chloride (1.2 eq) and catalytic DMF in DCM at 0°C.
 - Why Acid Chloride? More reactive and cleaner than EDC/HOBt for this sterically hindered secondary amine.
- Coupling:
 - Add the acid chloride solution to a mixture of the Benzoxazole-Diazepane Intermediate (from Module B) and Triethylamine in DCM at 0°C.
 - Warm to RT and stir for 2 hours.

- Crystallization (Polymorph Control):
 - Solvent swap to Isopropyl Acetate/Heptane.
 - Heat to dissolve, then cool to induce crystallization.[\[4\]](#)
 - Suvorexant exists in multiple forms; Form I is the standard stable polymorph.

Process Workflow Diagram

Figure 2: Integrated process flow for the scalable synthesis of Suvorexant.

Process Safety & Quality Control

Critical Impurities

Impurity Type	Origin	Control Strategy
Enantiomer (S-isomer)	Incomplete resolution or racemization.	Control resolution temp (25°C). Recrystallize DBTA salt. Spec: <0.5%.
Regioisomer (1H-Triazole)	Triazole coupling step.	Use polar solvent (DMF) and Cu-ligand to favor 2H. Remove via crystallization. [5] [6]
Genotoxic Impurities	Alkyl halides (Benzyl chloride, etc.).	Ensure downstream purging steps. Limit usage in final steps.
Residual Solvents	DCM, DMF. [5]	Final crystallization from Isopropyl Acetate/Heptane ensures Class 1/2 solvent compliance.

Safety Considerations

- Methyl Vinyl Ketone (MVK): Highly toxic and lachrymator. Use in a closed system.
- Triazole Chemistry: 1,2,3-triazoles are stable, but the synthesis involves high temperatures. DSC (Differential Scanning Calorimetry) should be run on the reaction mixture to detect

exotherms.

- Oxalyl Chloride: Generates CO and HCl gas. Requires efficient scrubbing.

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